

An In-depth Technical Guide to 2-Bromoacetamide: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: 2-Bromoacetamide

Cat. No.: B1266107

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-bromoacetamide**, a versatile reagent with significant applications in organic synthesis and chemical biology. It details the compound's chemical and physical properties, structure, reactivity, and key experimental protocols, serving as a critical resource for professionals in research and drug development.

Chemical Identity and Structure

2-Bromoacetamide, also known as α -bromoacetamide, is a halogenated amide compound. Its structure consists of an acetamide backbone with a bromine atom substituted at the alpha-carbon position. This bromine atom is a good leaving group, making the adjacent carbon highly electrophilic and rendering the molecule a potent alkylating agent.

The fundamental structural and identifying information for **2-bromoacetamide** is summarized below.

Identifier	Value
IUPAC Name	2-bromoacetamide[1][2][3]
Synonyms	Bromoacetamide, Acetamide, 2-bromo-[1][2]
CAS Number	683-57-8[1][4][5][6]
Molecular Formula	C ₂ H ₄ BrNO[1][3][7][8]
Molecular Weight	137.96 g/mol [5][6][7]
SMILES	NC(=O)CBr[5][6]
InChI	InChI=1S/C2H4BrNO/c3-1-2(4)5/h1H2,(H2,4,5) [1][2][5][6][8]
InChIKey	JUIKUQOUMZUFQT-UHFFFAOYSA-N[1][2][5] [6][8]

The crystal structure of **2-bromoacetamide** has been determined to be a monoclinic space group (P2₁/c).[9] The molecules are nearly planar and form a ladder-type network through N—H···O hydrogen bonds.[9]

Physicochemical and Spectroscopic Properties

2-Bromoacetamide is a white to faintly beige crystalline solid at room temperature.[4][10][11] Its key physical and spectroscopic properties are crucial for its handling, characterization, and application in experimental settings.

Table of Physical Properties:

Property	Value
Appearance	White to light yellow or faintly beige crystalline solid[4][10][11]
Melting Point	87-91 °C[4][5][6][7][10]
Purity	Typically >98%[4]
Stability	Unstable to light and heat due to the presence of active bromine[11]

Table of Spectroscopic Data:

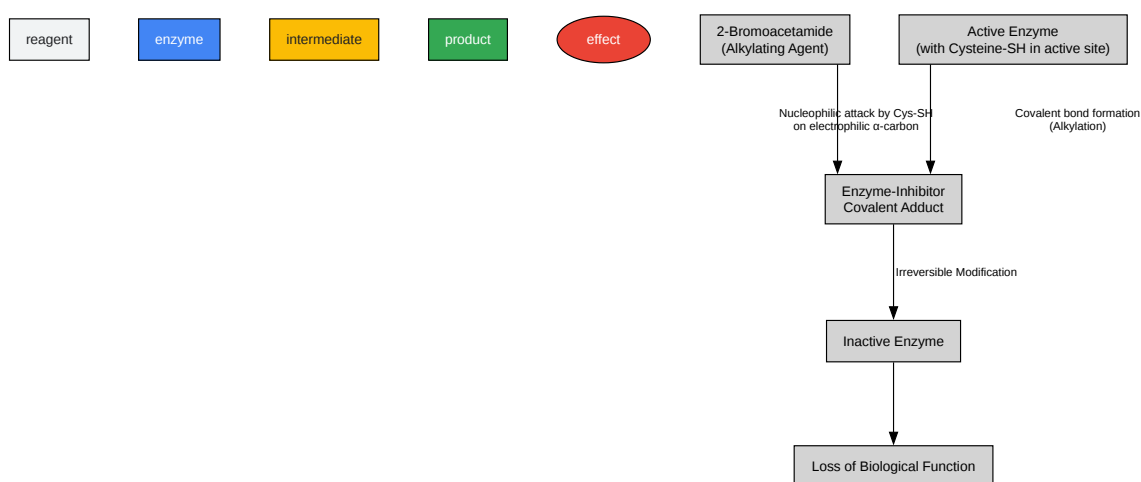
Spectrum Type	Data Details
¹ H NMR	(500 MHz, DMSO-d ₆ , 298 K), δ: 3.81 (s, 2H, CH ₂), 7.29 (br, 1H, NH), 7.66 (br, 1H, NH) ppm[9]
¹³ C NMR	(125 MHz, DMSO-d ₆ , 298 K), δ: 29.63 (CH ₂), 167.92 (C=O) ppm[9]
Mass Spec (ESI)	m/z calculated for C ₂ H ₄ BrNONa: 159.94 [M + Na] ⁺ , found 159.94[9]
Mass Spec (GC-MS)	Top m/z peaks at 44, 30, and 42[2]
IR Spectrum	Data available from NIST/EPA Gas-Phase Infrared Database and other sources[1][2]

Chemical Reactivity and Applications

The reactivity of **2-bromoacetamide** is dominated by the electrophilic nature of the α-carbon, making it a valuable reagent for nucleophilic substitution reactions.[12] This property is harnessed in both organic synthesis and biochemical studies.

Key Applications:

- Organic Synthesis Intermediate: It serves as a precursor for synthesizing a wide range of acetyl amide derivatives.[\[11\]](#)[\[12\]](#) For example, it reacts with nucleophiles like phenols to form aryloxyacetamides or can be used in photocatalytic methods to create complex heterocyclic structures like γ -lactams.[\[12\]](#)
- Enzyme Inhibition and Mechanistic Studies: In chemical biology, **2-bromoacetamide** is widely used as an alkylating agent to covalently modify nucleophilic amino acid residues, primarily cysteine and histidine, within proteins.[\[12\]](#) This irreversible modification is a powerful tool for:
 - Probing Active Sites: By inactivating an enzyme, it helps to identify critical residues involved in catalysis.[\[12\]](#)
 - Elucidating Mechanisms: It has been used to study enzymes such as alcohol dehydrogenase and arylamine N-acetyltransferase 2 (NAT2).[\[11\]](#)[\[12\]](#) In one study, mass spectrometry confirmed that **2-bromoacetamide** inactivates NAT2 by specifically alkylating the active site residue Cysteine-68.[\[12\]](#)



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Caption: Mechanism of irreversible enzyme inhibition by **2-bromoacetamide**.

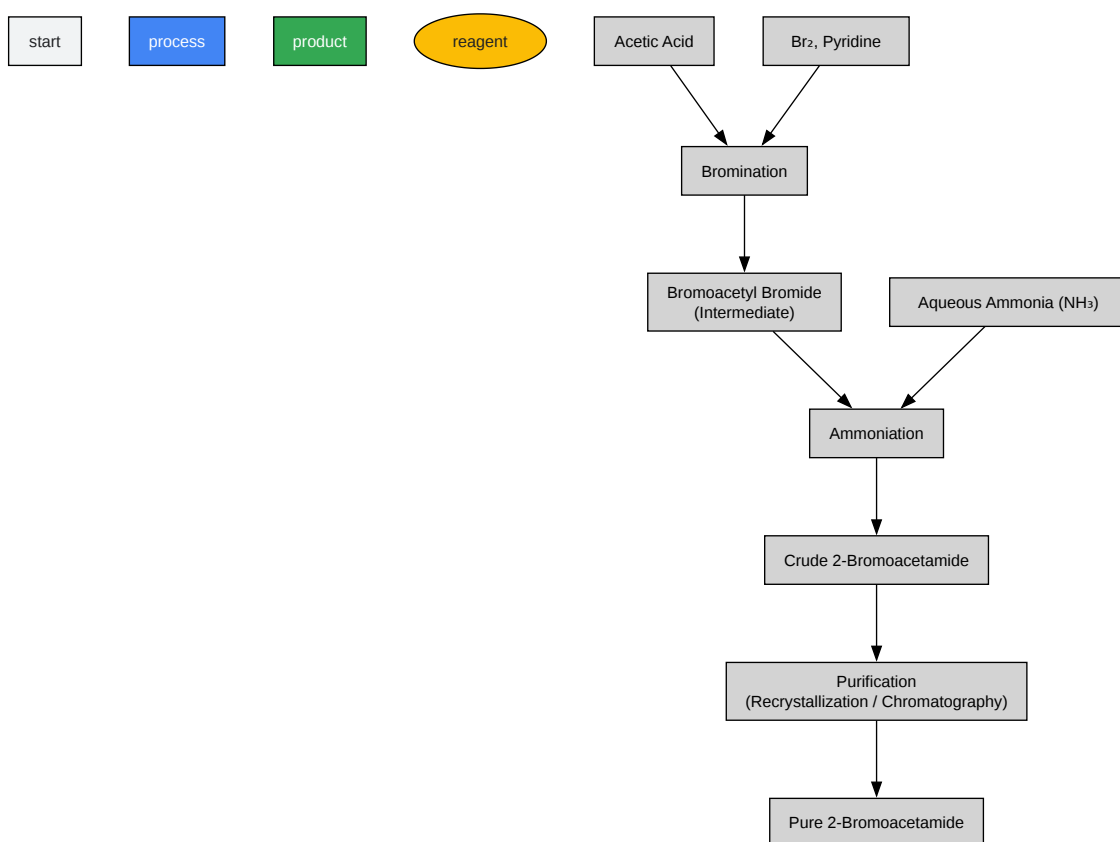
Experimental Protocols

Detailed methodologies are essential for the safe and effective use of **2-bromoacetamide**. The following protocols provide guidance on its synthesis, purification, and characterization.

A. Synthesis of **2-Bromoacetamide**

This protocol is adapted from methods involving the bromination of acetic acid followed by amination.^[13]

- Objective: To synthesize **2-bromoacetamide** from bromoacetyl bromide and ammonia.
- Materials: Bromoacetyl bromide, aqueous ammonia (25-28%), chloroform, anhydrous sodium sulfate, silica gel.
- Procedure:
 - In a three-necked flask equipped with a dropping funnel and a mechanical stirrer, dissolve the starting material (e.g., bromoacetyl bromide, the product of acetic acid bromination) in chloroform.
 - Cool the reaction vessel to between -20°C and -10°C using an appropriate cooling bath (e.g., acetone/dry ice).
 - Slowly add the aqueous ammonia solution dropwise to the chloroform solution while maintaining the low temperature and stirring vigorously. The reaction is exothermic and careful temperature control is crucial.
 - After the addition is complete, allow the reaction to stir at -10°C for 4-6 hours.
 - Upon completion, allow the mixture to warm to room temperature. Wash the reaction mixture with a dilute base solution (e.g., 0.1 N NaOH) to remove any unreacted acidic species, followed by water.
 - Separate the organic layer and dry it over anhydrous sodium sulfate.
 - Filter the solution and remove the solvent (chloroform) under reduced pressure using a rotary evaporator.
 - The resulting crude **2-bromoacetamide** can be purified by silica gel column chromatography.



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Caption: General workflow for the synthesis of **2-bromoacetamide**.

B. Purification by Recrystallization

- Objective: To purify crude **2-bromoacetamide**.
- Materials: Crude **2-bromoacetamide**, petroleum ether (boiling range 40-60 °C).
- Procedure:
 - Dissolve the crude **2-bromoacetamide** in a minimal amount of hot petroleum ether.
 - Once fully dissolved, allow the solution to cool slowly to room temperature.
 - As the solution cools, pure crystals of **2-bromoacetamide** will form.
 - For maximum yield, place the flask in an ice bath for 30 minutes to complete the crystallization process.
 - Collect the crystals by vacuum filtration, washing them with a small amount of cold petroleum ether.
 - Dry the crystals in a desiccator or a vacuum oven at low heat to remove residual solvent. The melting point of the purified crystals should be sharp, around 91 °C.[\[9\]](#)[\[13\]](#)

C. Characterization by NMR Spectroscopy

- Objective: To confirm the structure and purity of the synthesized **2-bromoacetamide**.
- Materials: Purified **2-bromoacetamide**, DMSO-d₆, NMR tube.
- Procedure:
 - Prepare a sample by dissolving approximately 5-10 mg of the purified compound in ~0.6 mL of DMSO-d₆ in a standard 5 mm NMR tube.
 - Acquire ¹H and ¹³C NMR spectra using a suitable NMR spectrometer (e.g., 500 MHz).
 - Process the spectra and compare the chemical shifts (δ) with known literature values to confirm the identity of the compound.[\[9\]](#)

Safety and Handling

2-Bromoacetamide is a hazardous chemical and must be handled with appropriate safety precautions.

- Toxicity: It is toxic if swallowed and moderately toxic by skin contact.[\[10\]](#)[\[14\]](#)[\[15\]](#)
- Corrosivity: It causes severe skin burns and eye damage.[\[4\]](#)[\[5\]](#)[\[14\]](#)[\[15\]](#)
- Handling:
 - Work in a well-ventilated area or a chemical fume hood.[\[14\]](#)
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[\[4\]](#)[\[14\]](#)[\[15\]](#)
 - Avoid breathing dust. Use a respirator if ventilation is inadequate.[\[4\]](#)[\[14\]](#)
 - Wash hands thoroughly after handling.[\[14\]](#)[\[15\]](#)
- Storage: Store in a cool, dry place away from light, in a tightly sealed container.[\[16\]](#) It should be stored locked up in an area designated for toxic materials.[\[4\]](#)[\[5\]](#)[\[15\]](#)
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek urgent medical attention.[\[14\]](#)[\[15\]](#)
 - Skin: Wash off immediately with soap and plenty of water, removing all contaminated clothing. Seek medical attention.[\[14\]](#)[\[15\]](#)
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[\[4\]](#)[\[15\]](#)
 - Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[14\]](#)[\[15\]](#)

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